

Visualizing CLE25 Peptide Transport in Plants: Application Notes and Protocols

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Compound of Interest

Compound Name: CLE25 Peptide

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Introduction

The CLAVATA3/EMBRYO SURROUNDING REGION (CLE) family of peptides are crucial signaling molecules in plants, regulating a wide array of developmental processes and responses to environmental stimuli. Among them, CLE25 has been identified as a key long-distance signal, primarily involved in communicating water stress from the roots to the shoots, leading to abscisic acid (ABA) accumulation and subsequent stomatal closure.[1][2][3] Furthermore, CLE25 plays a significant role in the initiation and differentiation of phloem tissue.[4] Understanding the spatiotemporal dynamics of CLE25 transport is therefore essential for elucidating its precise functions and for the potential development of strategies to enhance plant resilience and growth.

This document provides detailed application notes and protocols for various techniques to visualize and quantify the transport of the **CLE25 peptide** in plants. The methodologies covered include fluorescent labeling and live-cell imaging, GUS reporter gene assays, Matrix-Assisted Laser Desorption/Ionization-Mass Spectrometry Imaging (MALDI-MSI), and autoradiography.

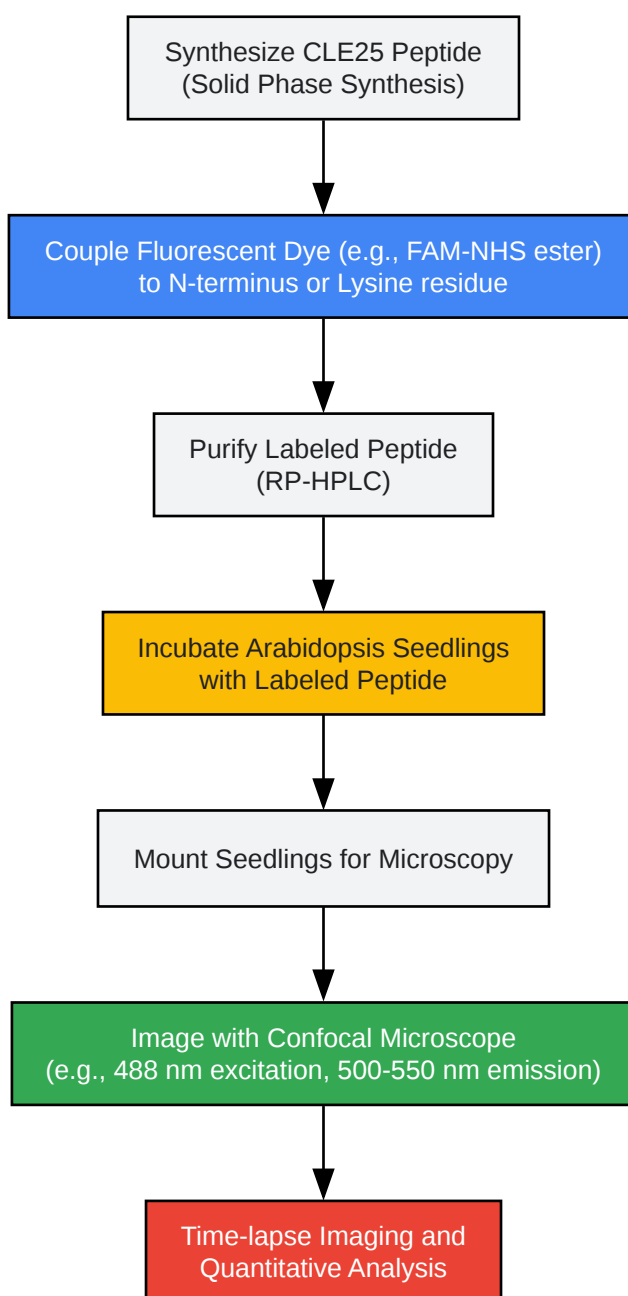
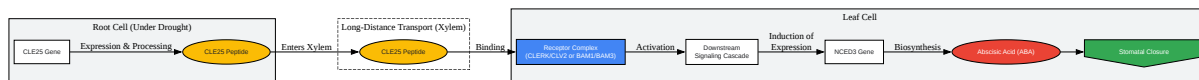
Data Presentation: Peptide Transport Rates

While specific quantitative data for the transport velocity of the **CLE25 peptide** is not readily available in the current literature, the following table summarizes general transport rates for small molecules and signals in plants to provide a contextual framework.[1][5][6]

Transport Mechanism	Molecule/Signal Type	Typical Velocity	Plant System
Phloem Mass Flow	Small molecules, Sugars, Peptides	200 - 400 $\mu\text{m/s}$	Various
Xylem Mass Flow	Water, Ions, Peptides	Variable, can be rapid	Various
Cell-to-Cell (Plasmodesmata)	Small molecules, Proteins	Micrometers per second	Various
Electrical/Ion Wave	Action/Variation Potentials	100 - >1000 $\mu\text{m/s}$	Various

CLE25 Signaling Pathway

The **CLE25 peptide** exerts its function by binding to cell surface receptors, initiating a downstream signaling cascade. In the context of phloem development, CLE25 is perceived by a receptor complex consisting of the leucine-rich repeat receptor-like kinase (LRR-RLK) CLERK (CLE-RESISTANT RECEPTOR KINASE) and the LRR receptor-like protein CLV2 (CLAVATA2).[4] During drought stress, the BAM1/BAM3 receptors are implicated in perceiving the CLE25 signal in leaves, leading to the induction of NCED3, a key gene in ABA biosynthesis.[3][7]



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